Technical Guide: Super-TDU 1-31 in Hippo Signaling Modulation

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Compound of Interest		
Compound Name:	*Super-TDU 1-31*	
Cat. No.:	*B1574784*	*Get Quote*

Executive Summary

Super-TDU 1-31 is a synthetic, 31-amino acid peptide inhibitor designed to antagonize the oncogenic activity of the Hippo signaling pathway. It functions as a potent competitive inhibitor of the YAP-TEAD protein-protein interaction (PPI). By mimicking the Tondu (TDU) domains of the tumor suppressor VGLL4, **Super-TDU 1-31** displaces Yes-associated protein (YAP) from TEA domain transcription factors (TEADs), thereby silencing the transcription of pro-proliferative and anti-apoptotic genes (e.g., CTGF, CYR61, CDX2).[1]

This guide details the molecular mechanism, physicochemical properties, and validated experimental protocols for utilizing **Super-TDU 1-31** in oncology research, specifically for gastric cancer (GC) and hepatocellular carcinoma (HCC).

Molecular Mechanism and Rationale[1][2][3]

The YAP-TEAD Axis

In the canonical Hippo pathway, the transcriptional co-activator YAP (and its paralog TAZ) does not contain a DNA-binding domain. To drive gene expression, nuclear YAP must bind to TEAD1-4 transcription factors. This complex recruits additional co-activators (e.g., BRD4) to super-enhancers, driving tumorigenesis.

The Role of VGLL4 and Super-TDU Design

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VGLL4 (Vestigial-like family member 4) acts as a natural antagonist to YAP.[1][2][3] It binds to TEADs via its tandem TDU domains, occupying the same interface required for YAP binding but without activating transcription.

Super-TDU 1-31 is an engineered peptide derived from the TDU domains of VGLL4. It was optimized to possess higher affinity and stability than the native TDU motif, effectively "out-competing" YAP for TEAD binding.

Mechanism of Action:

- Entry: **Super-TDU 1-31** enters the nucleus (often requiring a delivery vector or high concentration in vitro due to peptide permeability limits).
- Competition: It binds to the hydrophobic pocket on the surface of TEADs.
- Displacement: The steric occlusion prevents YAP from engaging TEAD.
- Silencing: Without YAP recruitment, TEADs fail to initiate transcription of target oncogenes.

Pathway Visualization

The following diagram illustrates the competitive inhibition mechanism.

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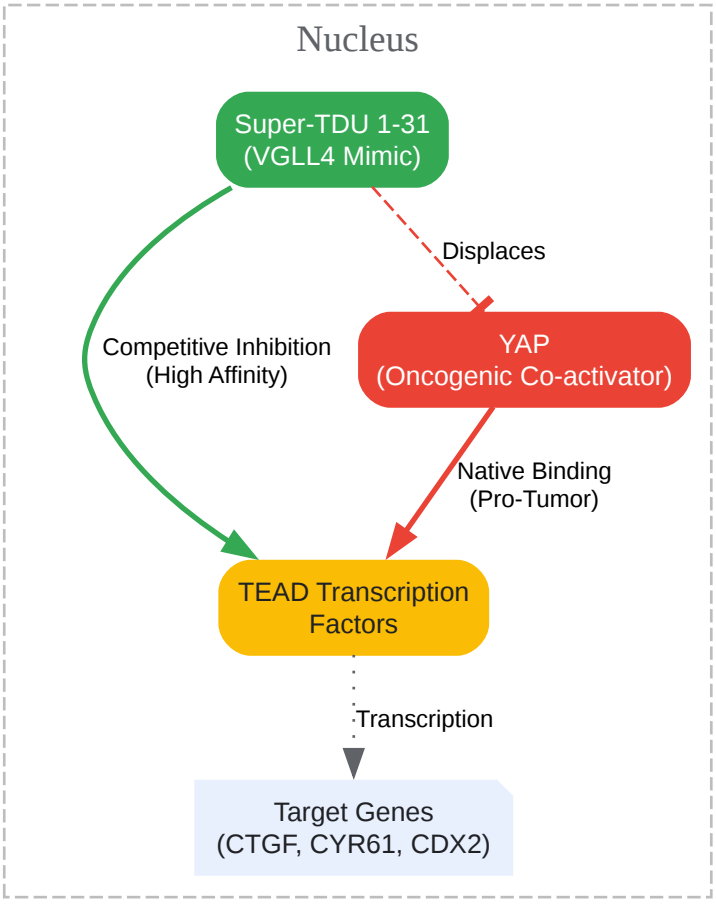

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Caption: **Super-TDU 1-31** competitively binds TEAD, displacing YAP and suppressing oncogenic transcription.

Technical Specifications

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Parameter	Specification
Peptide Name	Super-TDU 1-31
Sequence	SVDDHFAKSLGDTWLQIGGSGNPKTANVPQT
Length	31 Amino Acids
Molecular Weight	~3355.5 Da
Target	TEAD1, TEAD2, TEAD3, TEAD4 (YAP binding interface)
Solubility	Soluble in water or PBS; Stock solutions often prepared in DMSO or sterile water.[4]
Storage	Lyophilized: -20°C (1 year). In solution: -80°C (avoid freeze-thaw).

Experimental Protocols

In Vitro Cell Viability Assay (Gastric Cancer Model)

Objective: Determine the IC50 of **Super-TDU 1-31** in YAP-dependent cell lines (e.g., MGC-803, BGC-823).

Reagents:

- Gastric Cancer Cell Line (MGC-803)[5]
- **Super-TDU 1-31** (Stock: 10 mM in PBS/DMSO)
- CCK-8 or MTT Reagent

Protocol:

- Seeding: Plate MGC-803 cells at 3,000–5,000 cells/well in a 96-well plate. Incubate overnight at 37°C, 5% CO2.
- Treatment: Replace media with fresh media containing **Super-TDU 1-31** at gradient concentrations (e.g., 0, 10, 25, 50, 100 μM).

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- Note: Peptides may require high concentrations or transfection reagents (e.g., Lipofectamine) if cellular uptake is poor in specific lines.

- Incubation: Incubate for 48–72 hours.
- Readout: Add 10 µL CCK-8 reagent per well. Incubate for 2 hours. Measure absorbance at 450 nm.
- Analysis: Normalize to vehicle control (PBS/DMSO). Plot dose-response curve to calculate IC50.

Co-Immunoprecipitation (Co-IP) Mechanism Validation

Objective: Confirm that **Super-TDU 1-31** disrupts the physical interaction between YAP and TEAD.

Protocol:

- Transfection/Treatment: Treat cells (e.g., HEK293T or MGC-803) with **Super-TDU 1-31** (50 µM) or Vehicle for 24 hours.
- Lysis: Lyse cells in IP Lysis Buffer (25 mM Tris-HCl pH 7.4, 150 mM NaCl, 1% NP-40, 1 mM EDTA, 5% glycerol) with protease inhibitors.
- Incubation: Incubate lysate with anti-TEAD4 antibody (1–2 µg) overnight at 4°C.
- Capture: Add Protein A/G magnetic beads for 2 hours at 4°C.
- Wash: Wash beads 3x with lysis buffer.
- Elution & Blotting: Boil beads in SDS loading buffer. Perform Western Blot.
  - Blot for: YAP (Co-IP target) and TEAD4 (Bait).
  - Expected Result: In Vehicle samples, YAP band is strong. In Super-TDU samples, YAP band is significantly reduced or absent, while TEAD4 remains constant.

In Vivo Tumor Suppression (Xenograft)

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Objective: Assess therapeutic efficacy in a gastric cancer mouse model.

Protocol:

- Establishment: Inject 5×10^6 MGC-803 cells subcutaneously into the flank of nude mice.
- Grouping: When tumors reach ~100 mm^3, randomize mice into:
  - Group A: Vehicle (PBS)
  - Group B: **Super-TDU 1-31** (High Dose: e.g., 10 mg/kg)
- Administration: Intratumoral or Intraperitoneal (IP) injection every 2 days for 3 weeks.
  - Note: Peptide stability in vivo is limited; intratumoral injection is often preferred for proof-of-concept unless the peptide is chemically modified (e.g., stapled) for systemic stability.
- Measurement: Monitor tumor volume ($V = 0.5 \times Length \times Width^2$) and body weight.
- Endpoint: Harvest tumors, weigh them, and perform IHC for Ki67 (proliferation) and YAP target genes (CTGF).

Data Summary & Comparative Analysis

The following table summarizes the activity profile of **Super-TDU 1-31** compared to other Hippo pathway modulators.

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Compound	Target	Mechanism	Specificity	Clinical Status
Super-TDU 1-31	TEAD Surface	Competitive PPI Inhibitor (VGLL4 mimic)	High (Structural mimicry)	Preclinical
Verteporfin	YAP	Induces YAP aggregation/sequestration	Low (Off-target effects)	FDA Approved (Ophthalmology)
CA3	YAP/TEAD	Unknown (Likely metabolic)	Moderate	Preclinical
VGLL4 (Endogenous)	TEAD Surface	Natural Competitive Inhibitor	High	N/A (Protein)

References

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